

Essential Safety and Logistical Information for Handling SMTP-7

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Compound of Interest

Compound Name: SMTP-7

Cat. No.: B610892

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This document provides crucial safety and logistical guidance for researchers, scientists, and drug development professionals working with **SMTP-7**. The following procedures are designed to ensure the safe handling, use, and disposal of this compound.

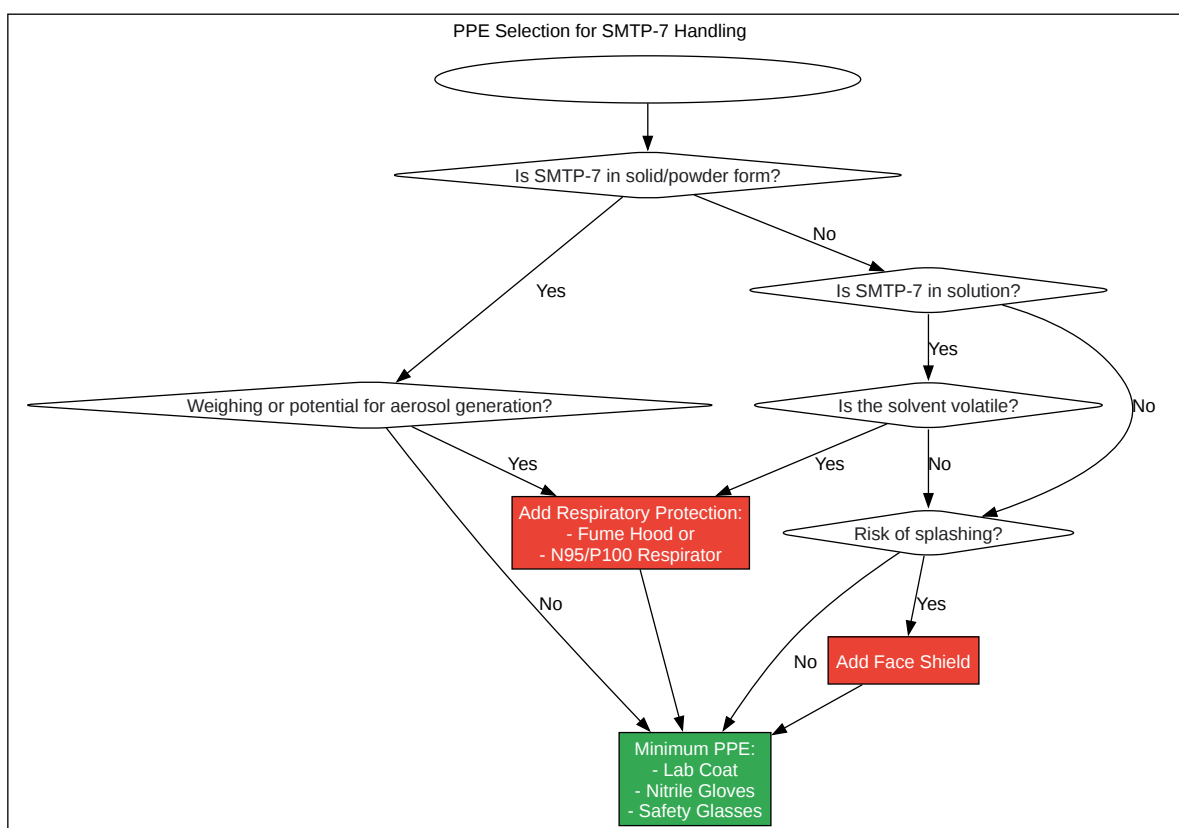
SMTP-7 is a natural triprenyl phenol produced by the fungus *Stachybotrys microspora*.^[1] It is under investigation as a potential anti-thrombotic agent for stroke patients due to its thrombolytic, anti-inflammatory, and antioxidant properties.^{[1][2]} Also known as FGFC1, its CAS number is 273379-50-9.^{[3][4]}

Physico-Chemical Properties of SMTP-7

Property	Value
Molecular Weight	869.09 g/mol ^[1]
XLogP	7.25 ^[1]
Hydrogen Bond Acceptors	12 ^[1]
Hydrogen Bond Donors	5 ^[1]
Rotatable Bonds	18 ^[1]

Personal Protective Equipment (PPE) for Handling SMTP-7

Given that **SMTP-7** is a phenolic compound, appropriate PPE is mandatory to prevent skin and eye contact, inhalation, and ingestion. The minimum required PPE includes a standard laboratory coat, chemical-resistant gloves, and safety glasses with side shields. The following diagram outlines the process for selecting the appropriate level of PPE based on the experimental procedure.

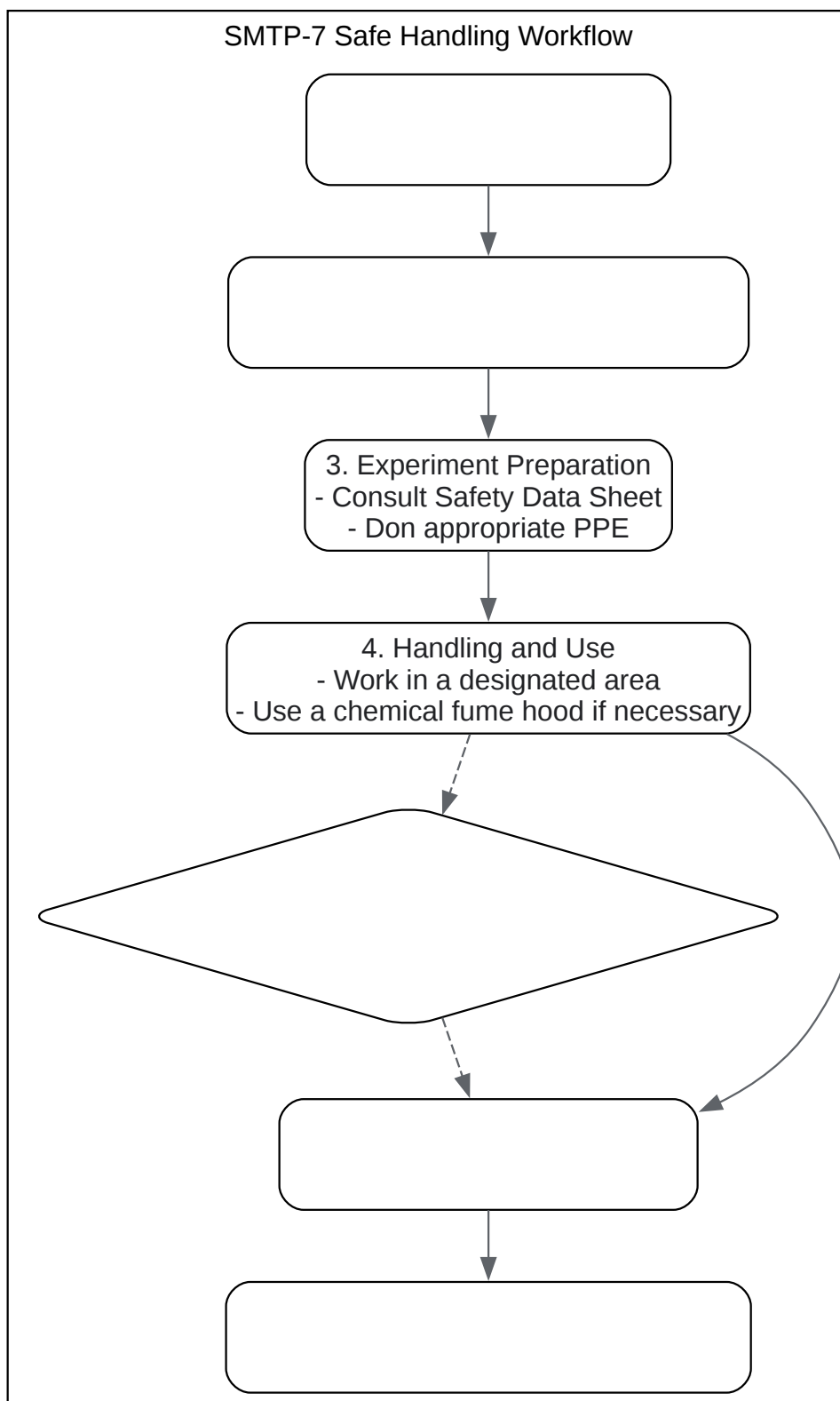


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Caption: Decision workflow for selecting appropriate PPE when handling **SMTP-7**.

Operational Plan for Safe Handling of SMTP-7

A systematic approach to handling **SMTP-7** from receipt to disposal is critical for laboratory safety. The following workflow provides a step-by-step guide for safe operations.



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Caption: Step-by-step workflow for the safe handling of **SMTP-7** in a laboratory setting.

Procedural Guidance:

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Verify that the container is properly labeled.
- Store **SMTP-7** in a cool, dry, and well-ventilated area, away from incompatible materials. Keep the container tightly sealed.

2. Handling:

- Always wear the minimum required PPE: a lab coat, nitrile gloves, and safety glasses.
- If handling the solid form, especially when weighing, do so in a chemical fume hood or a ventilated balance enclosure to avoid inhaling dust particles.
- When preparing solutions, work in a chemical fume hood, particularly if using volatile solvents.
- Avoid direct contact with the skin and eyes. In case of contact, immediately flush the affected area with copious amounts of water for at least 15 minutes and seek medical attention.[\[5\]](#)

3. In Case of a Spill:

- Immediately alert others in the vicinity.
- Evacuate the area if the spill is large or involves a volatile solvent.
- For small spills, use a chemical spill kit to absorb the material.
- Place the absorbed material into a sealed container for proper disposal.
- Ventilate the area and wash the spill surface thoroughly.

Disposal Plan

Proper disposal of **SMTP-7** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- **Waste Segregation:** All materials contaminated with **SMTP-7**, including unused product, solutions, and contaminated lab supplies (e.g., gloves, pipette tips), must be collected as chemical waste.
- **Waste Containers:** Use clearly labeled, sealed, and leak-proof containers for **SMTP-7** waste.
- **Disposal Route:** Do not dispose of **SMTP-7** down the drain or in regular trash. All **SMTP-7** waste must be disposed of through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste contractor. Follow all local, state, and federal regulations for hazardous waste disposal.[6]

Experimental Protocols

Detailed methodologies for experiments involving **SMTP-7**, such as those conducted in rodent and primate models of ischemic stroke, can be found in the peer-reviewed scientific literature. [2] It is recommended to consult these publications directly for specific experimental protocols. Always perform a risk assessment prior to starting any new experimental procedure.

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